

An In-depth Technical Guide to 5-Acetonyl-2-methoxybenzenesulfonamide

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Compound of Interest

Compound Name: 5-Acetonyl-2-methoxybenzene sulfonamide

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CAS Number: 116091-63-5

This technical guide provides a comprehensive overview of 5-Acetonyl-2-methoxybenzenesulfonamide, a key chemical intermediate in the synthesis of the pharmaceutical agent Tamsulosin. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and potential, yet unexplored, biological significance.

Chemical and Physical Properties

5-Acetonyl-2-methoxybenzenesulfonamide, also known by its IUPAC name 2-Methoxy-5-(2-oxopropyl)benzenesulfonamide, is a fine chemical classified under aromatics and miscellaneous compounds.^[1] It is a crucial intermediate in the production of Tamsulosin, a medication used to treat benign prostatic hyperplasia.^{[2][3][4]} While its primary role is in synthesis, its structural features as a sulfonamide derivative suggest potential for broader biological investigation.

The physical and chemical properties of this compound are summarized in the table below, compiled from various chemical suppliers and databases.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₃ NO ₄ S	[1][5]
Molecular Weight	243.28 g/mol	[1][5]
Appearance	Very pale yellow to pale reddish-yellow crystal/powder	[6]
Melting Point	194-197 °C	[7]
Boiling Point (Predicted)	444.6 ± 55.0 °C	[7]
Density (Predicted)	1.288 ± 0.06 g/cm ³	[7]
Solubility	DMSO (Slightly), Methanol (Slightly, Heated)	[7]
Storage Temperature	Room Temperature, Sealed in dry conditions	[6][7]
pKa (Predicted)	9.91 ± 0.60	[7]
InChI Key	MQQJFLHZXQRKKJ-UHFFFAOYSA-N	[6]
Canonical SMILES	CC(=O)CC1=CC(=C(C=C1)O)C)S(=O)(=O)N	[5]

Synthesis of 5-Acetyl-2-methoxybenzenesulfonamide

The synthesis of 5-Acetyl-2-methoxybenzenesulfonamide is a critical step in the manufacturing of Tamsulosin. The most commonly cited method involves the reaction of 5-Acetyl-2-methoxybenzenesulfonyl chloride with an ammonia source. This process is detailed in patent literature, which outlines the procedural steps for the preparation of Tamsulosin and its intermediates.

A general experimental protocol derived from the prior art, as referenced in patent documents, is as follows:

Starting Material: 5-Acetonyl-2-methoxybenzenesulfonyl chloride

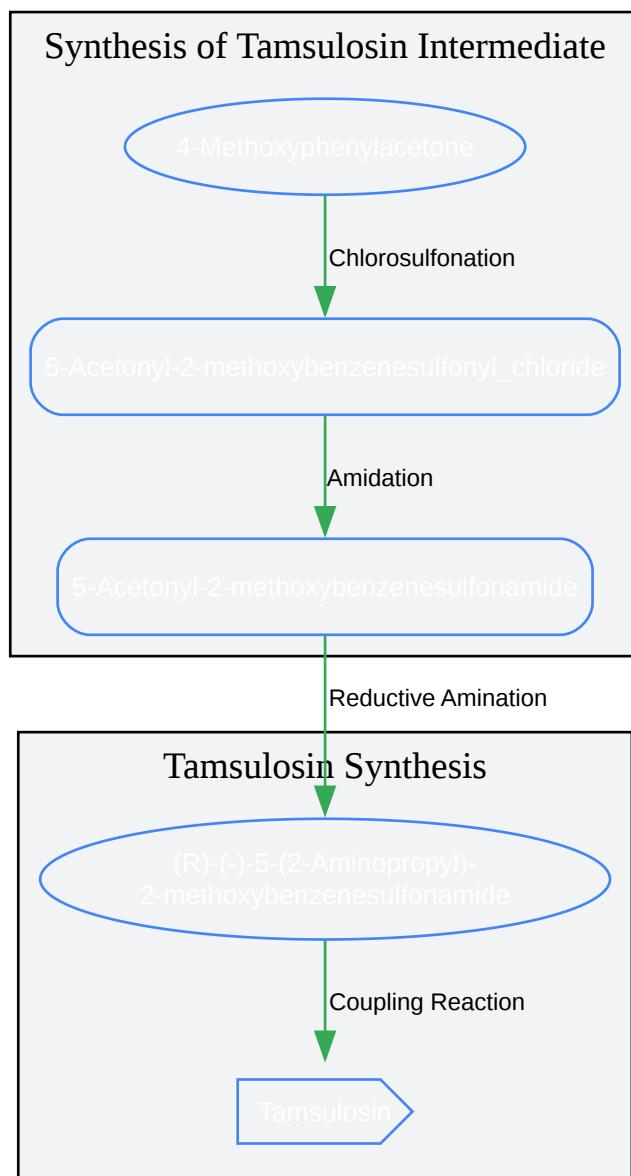
Reaction: Chlorosulfonation followed by amidation.

General Procedure:

- Chlorosulfonation: The precursor, 4-methoxyphenylacetone, undergoes a two-step chlorosulfonation as described in US Patent 4,731,478 (1988).[\[8\]](#)[\[9\]](#) This process introduces the sulfonyl chloride group onto the benzene ring.
- Amidation: The resulting 5-Acetonyl-2-methoxybenzenesulfonyl chloride is then reacted with an ammonia source to form the sulfonamide. This step converts the sulfonyl chloride into the sulfonamide functional group.

The overall yield for the formation of the subsequent intermediate in the Tamsulosin synthesis from the initial chlorosulfonation is reported to be around 30-40%.[\[8\]](#)[\[9\]](#)

Below is a diagram illustrating the synthetic pathway leading to 5-Acetonyl-2-methoxybenzenesulfonamide and its subsequent role in the synthesis of Tamsulosin.



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Diagram 1: Synthetic pathway of 5-Acetyl-2-methoxybenzenesulfonamide and its role in Tamsulosin synthesis.

Biological Context and Potential Research Directions

While there is no direct experimental evidence for the biological activity of 5-Acetyl-2-methoxybenzenesulfonamide, its chemical structure as a benzenesulfonamide derivative

places it within a class of compounds known for a wide range of pharmacological effects.[5][8] This suggests that the compound itself could be a candidate for biological screening.

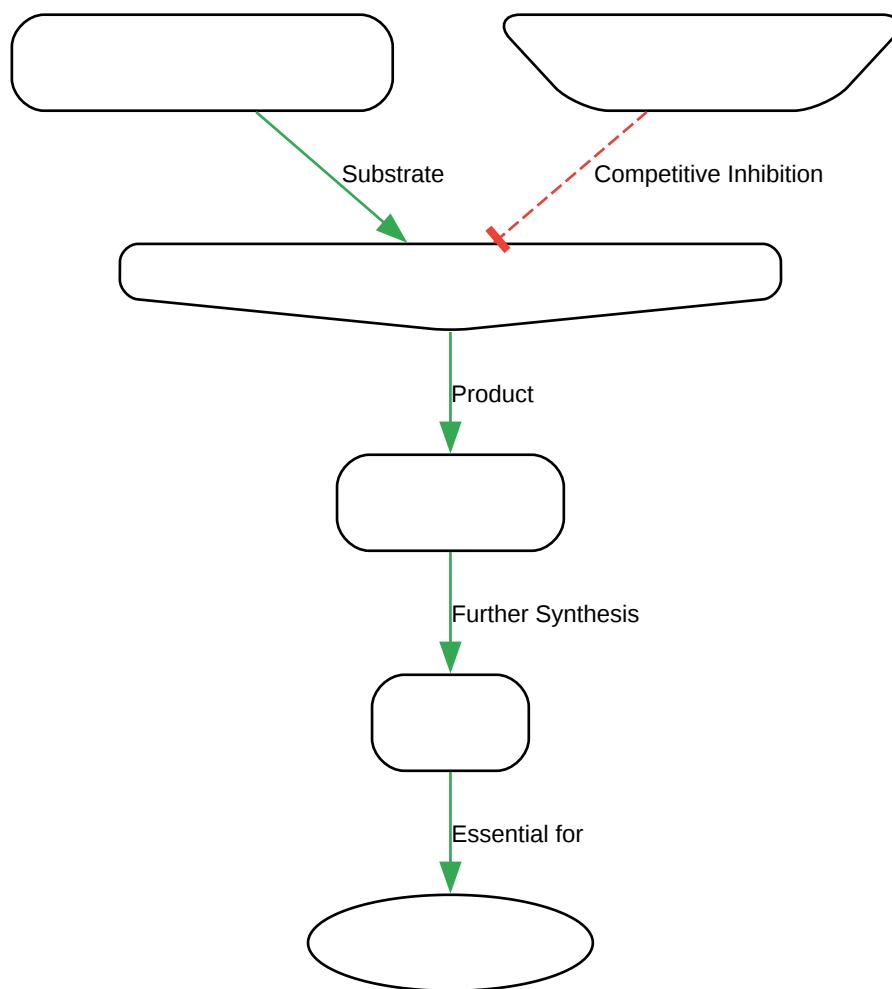
The Sulfonamide Moiety in Medicinal Chemistry

The sulfonamide functional group is a cornerstone in drug discovery and is present in a multitude of approved drugs with diverse therapeutic applications.[10] These include:

- Antibacterial agents: Sulfonamides act as competitive inhibitors of dihydropteroate synthase (DHPS), an enzyme essential for folic acid synthesis in bacteria.[10] This inhibition halts bacterial growth.[10]
- Anticancer agents: Certain sulfonamides exhibit anticancer properties by inhibiting carbonic anhydrase isozymes, which are involved in tumor progression.[9][10]
- Anti-inflammatory drugs: Some sulfonamide derivatives are selective inhibitors of cyclooxygenase-2 (COX-2), an enzyme involved in inflammation and pain.[10]
- Antiviral agents: The structural diversity of sulfonamides has led to the discovery of derivatives with significant antiviral properties.[6]

Given that 5-Acetyl-2-methoxybenzenesulfonamide possesses this key functional group, it could be hypothesized that it may exhibit some of these biological activities. Future research could involve screening this compound in relevant assays to explore these possibilities.

The general mechanism of action for antibacterial sulfonamides is depicted in the following diagram. It is important to note that this is a generalized pathway for the sulfonamide class and has not been specifically demonstrated for 5-Acetyl-2-methoxybenzenesulfonamide.



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Diagram 2: General mechanism of action of antibacterial sulfonamides.

Role as a Tamsulosin Intermediate

The primary and well-documented role of 5-Acetyl-2-methoxybenzenesulfonamide is as a precursor in the synthesis of Tamsulosin.^{[4][11]} Tamsulosin is a selective alpha-1A adrenergic receptor antagonist used in the treatment of benign prostatic hyperplasia.^[7] The synthesis of Tamsulosin from this intermediate involves a reductive amination to form (R)-(-)-5-(2-Aminopropyl)-2-methoxybenzenesulfonamide, which is then coupled with another molecule to yield the final drug.^[7] The purity and quality of 5-Acetyl-2-methoxybenzenesulfonamide are therefore critical for the efficacy and safety of the final Tamsulosin product.

Conclusion

5-Acetyl-2-methoxybenzenesulfonamide is a vital chemical intermediate with a well-defined role in the pharmaceutical industry. While its own biological activities have not been explored, its chemical structure suggests that it could be a valuable starting point for the development of new therapeutic agents. This guide provides the foundational knowledge for researchers and drug development professionals to understand the known aspects of this compound and to envision its potential in future research endeavors. The detailed information on its properties and synthesis can aid in its efficient use, while the discussion on the broader biological context of sulfonamides may inspire new avenues of investigation.

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